

# An In-depth Technical Guide to 2,3,5-Tribromo-4-methylthiophene

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## Compound of Interest

Compound Name: 2,3,5-Tribromo-4-methylthiophene

Cat. No.: B150425

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This document provides a comprehensive technical overview of the physical characteristics, synthesis, and applications of **2,3,5-Tribromo-4-methylthiophene**. It is intended for researchers, scientists, and professionals in the fields of organic chemistry, materials science, and drug development who utilize halogenated heterocyclic compounds as synthetic building blocks.

## Core Physical and Chemical Properties

**2,3,5-Tribromo-4-methylthiophene** is a polysubstituted aromatic heterocycle widely employed as an intermediate in organic synthesis.<sup>[1]</sup> Its high degree of bromination makes it a versatile precursor for cross-coupling reactions and the development of functionalized polymers.<sup>[1]</sup> The physical and chemical properties are summarized below.

Property	Value
CAS Number	67869-13-0[2]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Br <sub>3</sub> S[2]
Molecular Weight	334.85 g/mol [2]
Appearance	White or colorless to yellow to orange powder, lump, or clear liquid[3]
Melting Point	31 °C[3]
Boiling Point	283.0 ± 35.0 °C (Predicted)[3]
Density	2.329 ± 0.06 g/cm <sup>3</sup> (Predicted)[3]
Solubility	Soluble in common organic solvents such as benzene, methanol, and dichloromethane.[3]
Storage Conditions	Store at 2-8°C in a dark place under an inert atmosphere.[3] Heat and light sensitive.

## Experimental Protocols

While specific, peer-reviewed synthetic procedures for **2,3,5-Tribromo-4-methylthiophene** are not extensively detailed in readily available literature, its preparation logically follows established methods for the electrophilic bromination of thiophene derivatives. The following represents a generalized, plausible experimental approach.

### 2.1. General Synthetic Approach: Electrophilic Bromination of 4-Methylthiophene

The synthesis of **2,3,5-Tribromo-4-methylthiophene** is achieved by the direct bromination of 4-methylthiophene. The thiophene ring is highly activated towards electrophilic aromatic substitution, and controlling the stoichiometry of the brominating agent is key to achieving the desired tribrominated product.

Materials and Equipment:

- Reactant: 4-Methylthiophene

- Brominating Agent: Elemental Bromine ( $\text{Br}_2$ ) or N-Bromosuccinimide (NBS)
- Solvent: Inert solvent such as chloroform, carbon tetrachloride, or glacial acetic acid
- Apparatus: Three-neck round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to handle HBr byproduct).
- Workup Reagents: Aqueous solution of a reducing agent (e.g., sodium thiosulfate or sodium bisulfite) to quench excess bromine, sodium bicarbonate solution for neutralization, organic solvent for extraction (e.g., dichloromethane or diethyl ether), and a drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate).

#### Procedure:

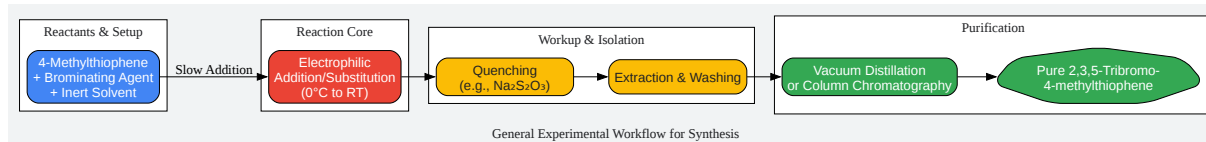
- Setup: The 4-methylthiophene is dissolved in the chosen inert solvent within the reaction flask, which is cooled in an ice bath to manage the exothermic nature of the reaction.
- Bromine Addition: The brominating agent (at least 3 molar equivalents) is dissolved in a portion of the solvent and added dropwise to the stirred solution of 4-methylthiophene over an extended period. Maintaining a low temperature is crucial to control the reaction rate and minimize side-product formation.
- Reaction: After the addition is complete, the reaction mixture may be allowed to warm to room temperature and stirred for several hours to ensure completion. Progress can be monitored using techniques like GC-MS.
- Quenching and Workup: The reaction mixture is cooled again, and an aqueous solution of sodium thiosulfate is added slowly to neutralize any unreacted bromine. The mixture is then washed with a sodium bicarbonate solution and water.
- Extraction and Drying: The organic layer is separated, and the aqueous layer is extracted with additional organic solvent. The combined organic extracts are dried over an anhydrous drying agent.
- Purification: The solvent is removed under reduced pressure. The crude product can be purified by methods suitable for brominated thiophenes, such as vacuum distillation, recrystallization, or flash column chromatography on silica gel.[4][5]

### Safety Precautions:

- Bromine is highly corrosive, toxic, and volatile. All manipulations must be performed in a well-ventilated chemical fume hood.
- Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory.
- The reaction is exothermic and generates hydrogen bromide gas, which is corrosive and must be neutralized in a gas trap.

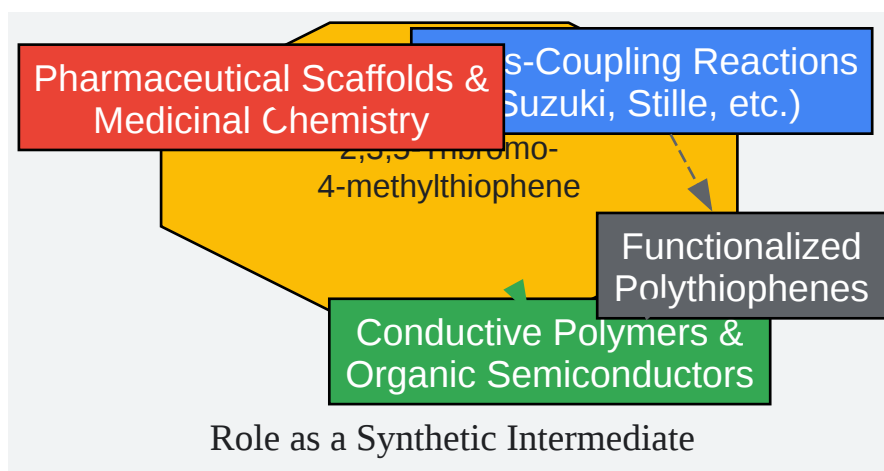
## Visualized Workflows and Relationships

The following diagrams illustrate the generalized experimental workflow for the synthesis of **2,3,5-Tribromo-4-methylthiophene** and its role as a key intermediate in chemical synthesis.



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Caption: Generalized workflow for the synthesis of **2,3,5-Tribromo-4-methylthiophene**.



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Caption: Logical relationships of **2,3,5-Tribromo-4-methylthiophene** in advanced synthesis.

## Applications in Research and Development

**2,3,5-Tribromo-4-methylthiophene** is not typically an end-product but rather a crucial building block for creating more complex molecular architectures.

- **Organic Synthesis:** It serves as a key intermediate for synthesizing a variety of substituted thiophenes. The bromine atoms are excellent leaving groups for metal-catalyzed cross-coupling reactions, allowing for the introduction of diverse functional groups at specific positions on the thiophene ring.[1]
- **Materials Science:** Due to its thiophene core, this compound is a precursor for the synthesis of organic electronic materials, including conductive polymers and organic semiconductors. [1][3] The ability to functionalize the molecule via its bromine atoms allows for the fine-tuning of electronic properties, solubility, and morphology of the resulting materials.
- **Pharmaceutical and Biological Research:** Thiophene-containing molecules are known to possess a wide range of biological activities.[6] **2,3,5-Tribromo-4-methylthiophene** can be used as a scaffold in medicinal chemistry to design and synthesize novel compounds for evaluation as potential therapeutic agents.[1]

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